

Preparing Terevalefim (ANG-3777) Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Terevalefim

Cat. No.: B8198262

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Introduction

Terevalefim (ANG-3777) is a small molecule that acts as a mimetic of hepatocyte growth factor (HGF).[1][2][3][4] It selectively binds to and activates the c-Met receptor, initiating a signaling cascade that promotes cell proliferation and reduces apoptosis.[5] This mechanism of action makes **Terevalefim** a compound of interest in research related to tissue repair and regeneration, particularly in the context of acute kidney injury. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **Terevalefim** in dimethyl sulfoxide (DMSO), along with important technical data and safety considerations.

Data Presentation

A summary of the key quantitative data for **Terevalefim** is provided in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ N ₂ S	
Molecular Weight	176.24 g/mol	
CAS Number	1070881-42-3	
Appearance	White to light brown solid	
Solubility in DMSO	100 mg/mL (567.41 mM)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (DMSO Stock)	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL (567.41 mM) Stock Solution of Terevalefim in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Terevalefim** in DMSO. This stock solution can then be used for further dilutions to achieve the desired working concentrations for various in vitro and in vivo experimental models.

Materials:

- **Terevalefim** (ANG-3777) powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber microcentrifuge tubes or vials
- Sterile, nuclease-free pipette tips
- Vortex mixer

- Sonicator (optional, but recommended)

Procedure:

- Preparation: In a controlled laboratory environment, bring the **Terevalefim** powder and anhydrous DMSO to room temperature.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Terevalefim** powder into the tube. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of **Terevalefim**.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the **Terevalefim** powder. To continue the example, add 1 mL of DMSO. It is crucial to use anhydrous DMSO as its hygroscopic nature can impact the solubility of the product.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve with vortexing, sonicate the solution for 5-10 minutes. Gentle warming in a 37°C water bath can also be employed to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Once the **Terevalefim** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

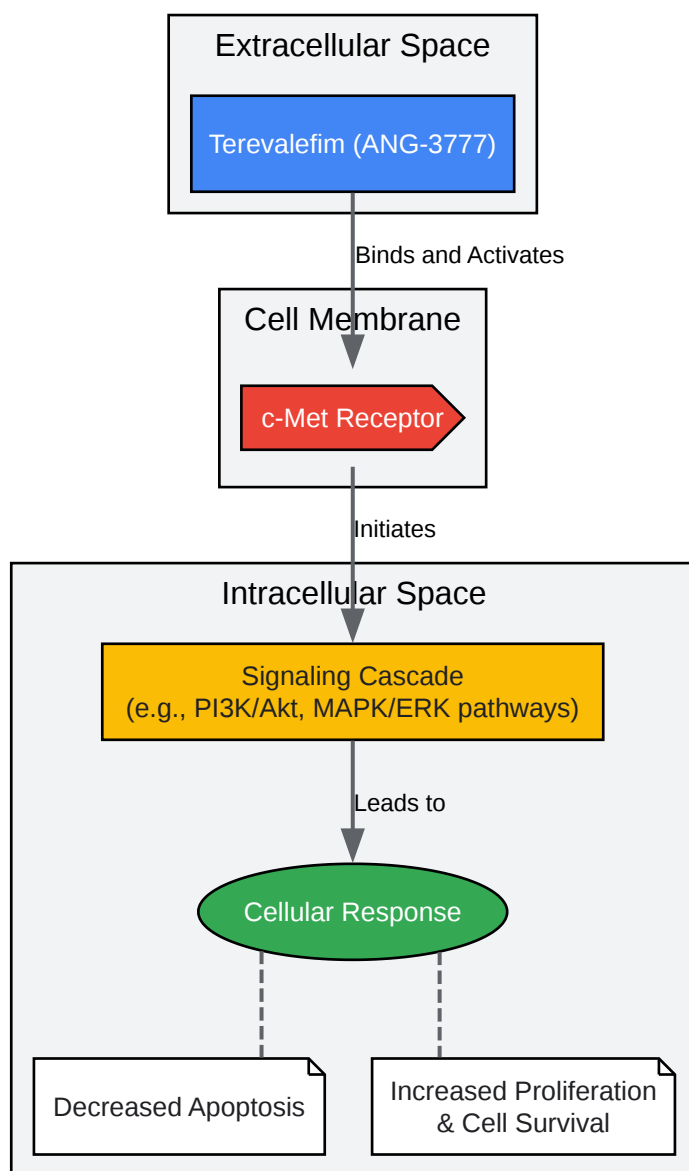
Safety Precautions:

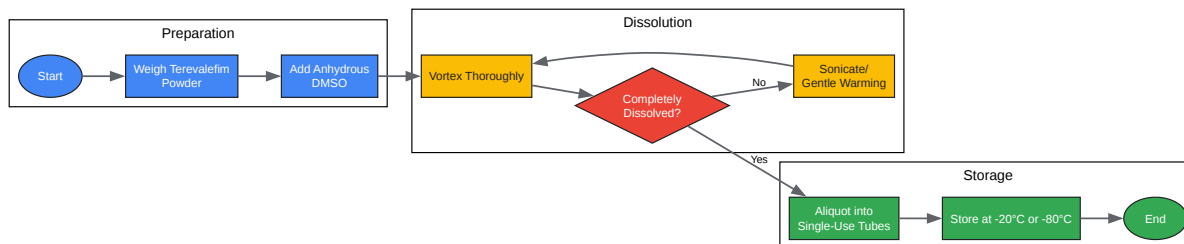
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Terevalefim** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.

- Refer to the Safety Data Sheet (SDS) for **Terevalefim** for comprehensive safety information.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Visualizations

Terevalefim (ANG-3777) Mechanism of Action





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